

Vanadium(III) Chloride: A Versatile Precursor for Advanced Ceramic Materials

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Compound of Interest

Compound Name: Vanadium;trichloride

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Application Note & Protocols

For Researchers, Scientists, and Drug Development Professionals

Vanadium(III) chloride (VCl_3) is emerging as a critical precursor for the synthesis of a variety of advanced ceramic materials, including vanadium carbide (VC), vanadium nitride (VN), and vanadium carbonitride (VCN). These materials exhibit exceptional properties such as high hardness, excellent wear resistance, and high-temperature stability, making them suitable for a wide range of demanding applications in cutting tools, protective coatings, and electronic components. This document provides detailed application notes and experimental protocols for the synthesis of these advanced ceramics using VCl_3 .

Overview of VCl_3 as a Ceramic Precursor

Vanadium(III) chloride is a violet crystalline solid that serves as a versatile starting material for various synthesis routes to produce high-purity vanadium-based ceramics. Its reactivity allows for its use in several fabrication techniques, including powder metallurgy, Chemical Vapor Deposition (CVD), and Atomic Layer Deposition (ALD). The choice of synthesis method depends on the desired material form, such as powders, thin films, or coatings, and the specific application requirements.

Advanced Ceramic Materials from VCl_3

Vanadium Carbide (VC)

Vanadium carbide is an extremely hard, refractory ceramic material with a hardness comparable to tungsten carbide. It is widely used to enhance the performance of cutting tools and wear-resistant parts.

Vanadium Nitride (VN)

Vanadium nitride is another hard and wear-resistant ceramic with good thermal stability. It finds applications in cutting tools, as a coating to improve the wear resistance of steels, and in superconducting materials.^[1]

Vanadium Carbonitride (VCN)

Vanadium carbonitride combines the properties of both VC and VN, offering a tunable range of hardness, wear resistance, and electronic properties.

Quantitative Data on VCl_3 -Derived Ceramics

The properties of advanced ceramics derived from VCl_3 are summarized in the table below. This data is essential for material selection and design in various applications.

Property	Vanadium Carbide (VC)	Vanadium Nitride (VN)	Vanadium Carbonitride (VCN)
Microhardness	2600–3200 kg/mm ² ^[1]	~1500 kg/mm ² ^[1]	Variable, between VC and VN
Melting Point	~2810 °C	~2360 °C	Variable
Elastic Modulus	~380 GPa ^[2] ^[3]	-	-
Electrical Resistivity	-	85 $\mu\Omega\cdot\text{cm}$	-
Crystal Structure	Cubic (rock salt) ^[3]	Cubic (rock salt)	Cubic (rock salt)

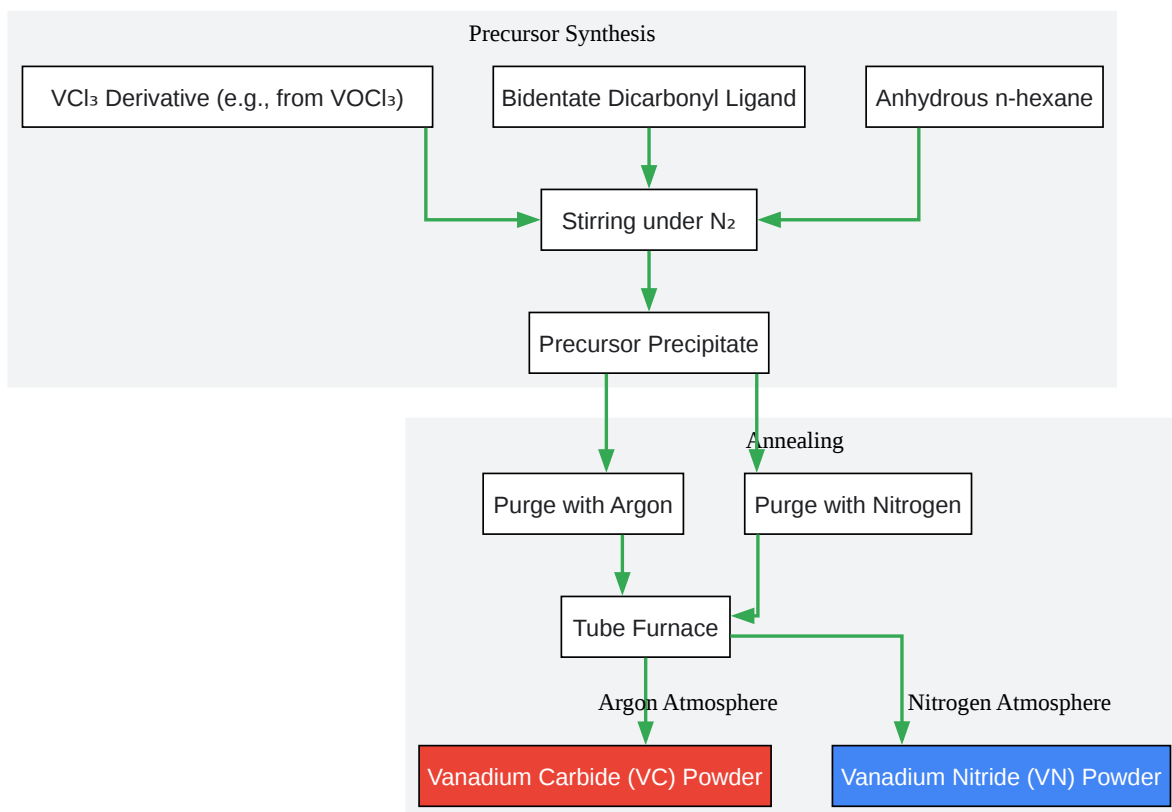
Experimental Protocols

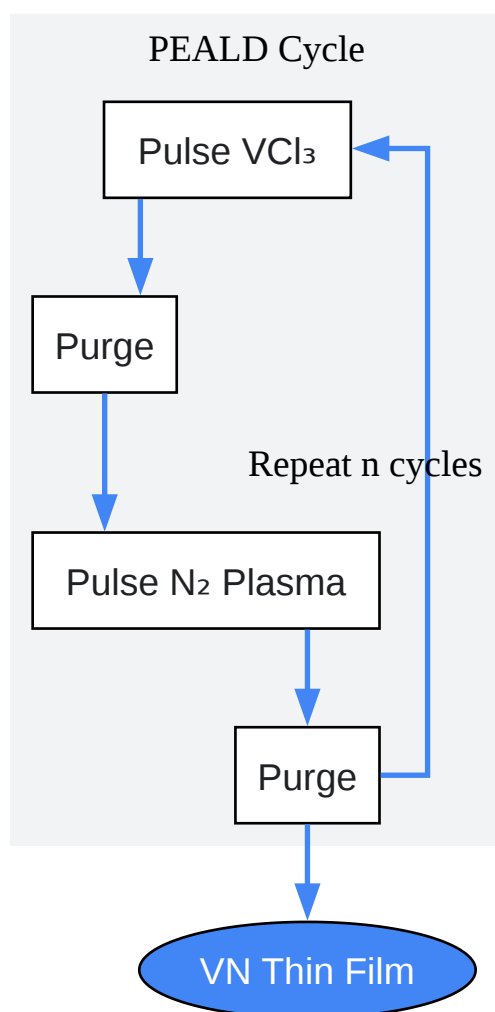
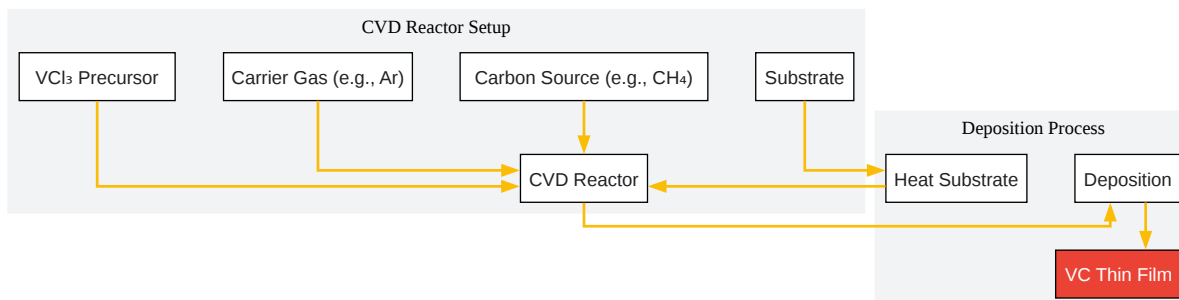
Detailed methodologies for the synthesis of advanced ceramics using VCl_3 are provided below. These protocols are intended to serve as a starting point for researchers and may require optimization based on specific equipment and desired material characteristics.

Synthesis of Vanadium Carbide (VC) and Vanadium Nitride (VN) Powders from a Single-Source Precursor

This protocol describes the synthesis of VC and VN powders by annealing a VCl_3 -derived precursor under different atmospheres.

Experimental Workflow:





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References

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